

physical and chemical properties of Aschantin

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Compound of Interest

Compound Name: *Aschantin*

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Aschantin: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Aschantin, a furofuran lignan found in plants of the Magnolia genus, has garnered significant interest in the scientific community for its diverse pharmacological activities. This technical guide provides an in-depth overview of the physical and chemical properties of **Aschantin**, alongside detailed experimental protocols for its isolation, purification, and characterization. Furthermore, this document elucidates the molecular mechanisms underlying its biological effects, with a particular focus on its anti-inflammatory and anticancer properties. All quantitative data are presented in structured tables for ease of comparison, and key experimental workflows and signaling pathways are visualized using diagrams to facilitate a comprehensive understanding of this promising natural compound.

Physicochemical Properties

Aschantin, with the chemical formula $C_{22}H_{22}O_7$, is a structurally complex molecule. A summary of its key physical and chemical properties is presented in Table 1.^[1] While specific experimental values for melting and boiling points are not readily available in the literature, its solid appearance at room temperature suggests a relatively high melting point. It is reported to be a yellow to orange solid and is generally soluble in organic solvents.^[2]

Property	Value	Source
Molecular Formula	C ₂₂ H ₂₄ O ₇	PubChem[1]
Molecular Weight	400.4 g/mol	PubChem[1]
IUPAC Name	5-[(3S,3aR,6S,6aR)-6-(3,4,5-trimethoxyphenyl)-1,3,3a,4,6,6a-hexahydrofuro[3,4-c]furan-3-yl]-1,3-benzodioxole	PubChem[1]
CAS Number	13060-15-6	PubChem[1]
Appearance	Yellow to orange solid	CymitQuimica[2]
Solubility	Soluble in organic solvents	CymitQuimica[2]
Predicted XlogP	2.8	PubChem[1]

Spectral Data

The structural elucidation of **Aschantin** has been accomplished through various spectroscopic techniques.

Mass Spectrometry (MS)

Electrospray ionization mass spectrometry (ESI-MS) is a key technique for determining the molecular weight and fragmentation pattern of **Aschantin**.

Experimental Protocol for LC-MS Analysis:

- Instrumentation: Agilent 6530 Q-TOF or equivalent.
- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Precursor Ion [M+H]⁺: m/z 401.1595.[1]
- Collision Energies: Data can be acquired at varying collision energies (e.g., 20 V and 40 V) to induce fragmentation.[1]

- **Data Analysis:** The resulting mass spectrum will show the parent ion peak and characteristic fragment ions, which can be used to confirm the structure of **Aschantin**.

Table 2: Key Mass Spectrometry Fragments of **Aschantin**

Collision Energy (V)	Fragment m/z	Relative Abundance (%)
20	135.0443	100
173.0596	35.04	
181.0853	32.28	
219.101	20.99	
312.0995	23.48	
40	135.0442	100
136.0493	9.01	
166.0619	10.50	
173.0594	14	
181.084	14.12	

Data sourced from PubChem.[\[1\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are essential for determining the detailed chemical structure of **Aschantin**.

Experimental Protocol for NMR Analysis:

- **Solvent:** Deuterated chloroform (CDCl_3) is a common solvent for NMR analysis of lignans.
- **Standard:** Tetramethylsilane (TMS) is typically used as an internal standard.
- **^1H NMR:** Spectra are generally recorded at frequencies of 400 MHz or higher to ensure adequate resolution of proton signals.

- ^{13}C NMR: Spectra are typically recorded at frequencies of 100 MHz or higher.
- Data Analysis: Chemical shifts (δ) are reported in parts per million (ppm) relative to the solvent peak. Coupling constants (J) are reported in Hertz (Hz). 2D NMR techniques such as COSY, HSQC, and HMBC can be employed for unambiguous assignment of all proton and carbon signals.

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in the **Aschantin** molecule.

Experimental Protocol for IR Spectroscopy:

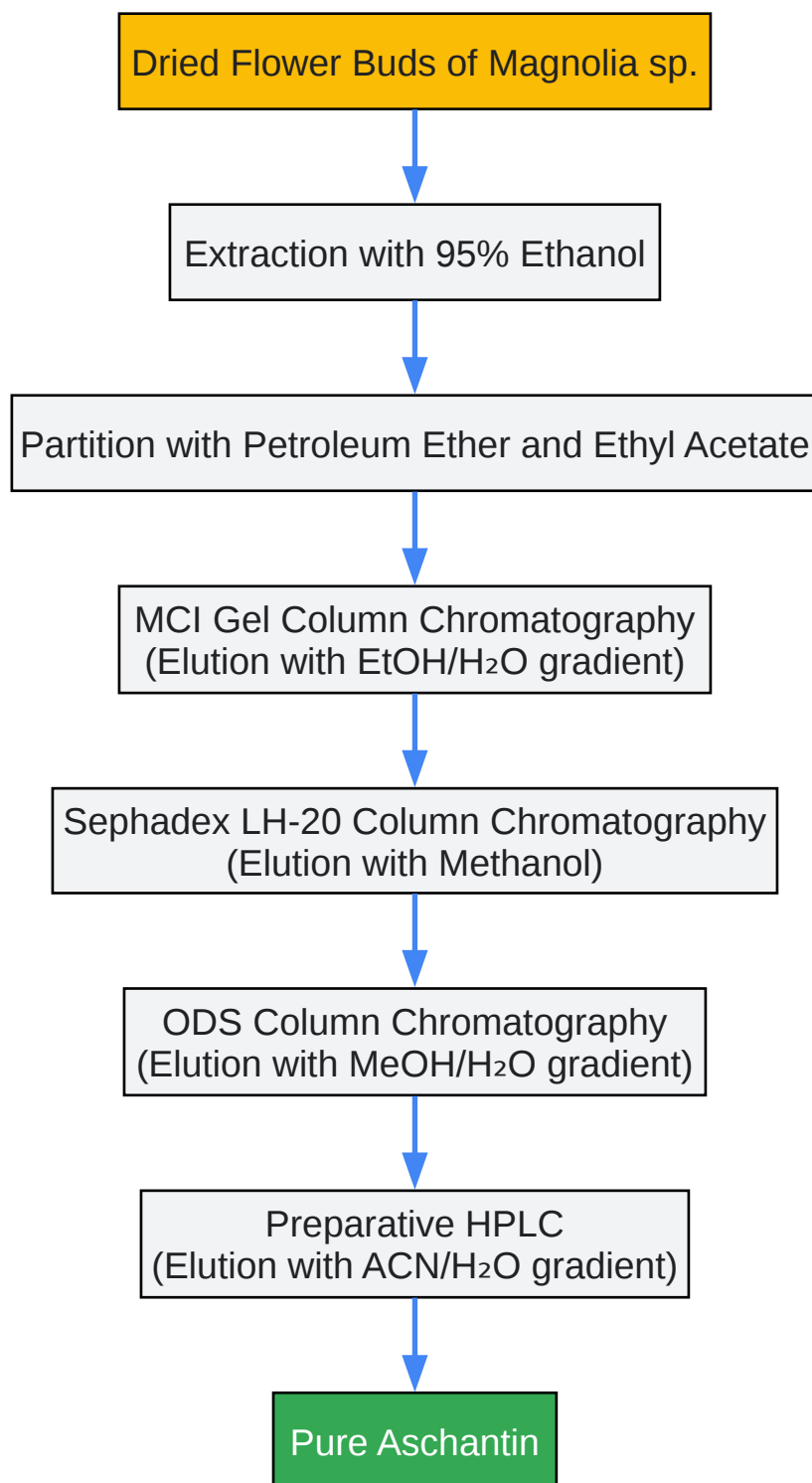
- Sample Preparation: The sample can be prepared as a KBr pellet or as a thin film.
- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer is used to record the spectrum.
- Data Analysis: The spectrum is analyzed for characteristic absorption bands corresponding to functional groups such as hydroxyl (-OH), carbonyl (C=O), and aromatic (C=C) bonds.

Isolation and Purification

Aschantin is naturally found in the flower buds of *Magnolia biondii* and *Magnolia fargesii*.^{[3][4]}

The following is a general protocol for its extraction and purification.

Experimental Workflow for **Aschantin** Isolation



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Caption: General workflow for the isolation and purification of **Aschantin**.

Detailed Protocol:

- Extraction: The dried and powdered flower buds of Magnolia species are extracted with 95% ethanol under reflux. The combined extracts are then concentrated under reduced pressure to yield a crude extract.[5]
- Partitioning: The crude extract is suspended in water and partitioned successively with petroleum ether and ethyl acetate to separate compounds based on their polarity.[5]
- Column Chromatography:
 - MCI Gel Chromatography: The ethyl acetate fraction is subjected to MCI gel column chromatography, eluting with a gradient of ethanol in water.[5]
 - Sephadex LH-20 Chromatography: Fractions showing the presence of lignans are further purified on a Sephadex LH-20 column using methanol as the eluent.[6]
 - ODS Chromatography: Subsequent purification can be achieved using an ODS (octadecylsilyl) column with a methanol/water gradient.[6]
- Preparative High-Performance Liquid Chromatography (HPLC): Final purification to obtain high-purity **Aschantin** is typically performed using preparative HPLC with an acetonitrile/water gradient system.[6]
- Recrystallization: The purified **Aschantin** can be recrystallized from a suitable solvent system, such as a mixture of n-hexane and acetone, to obtain crystalline material.

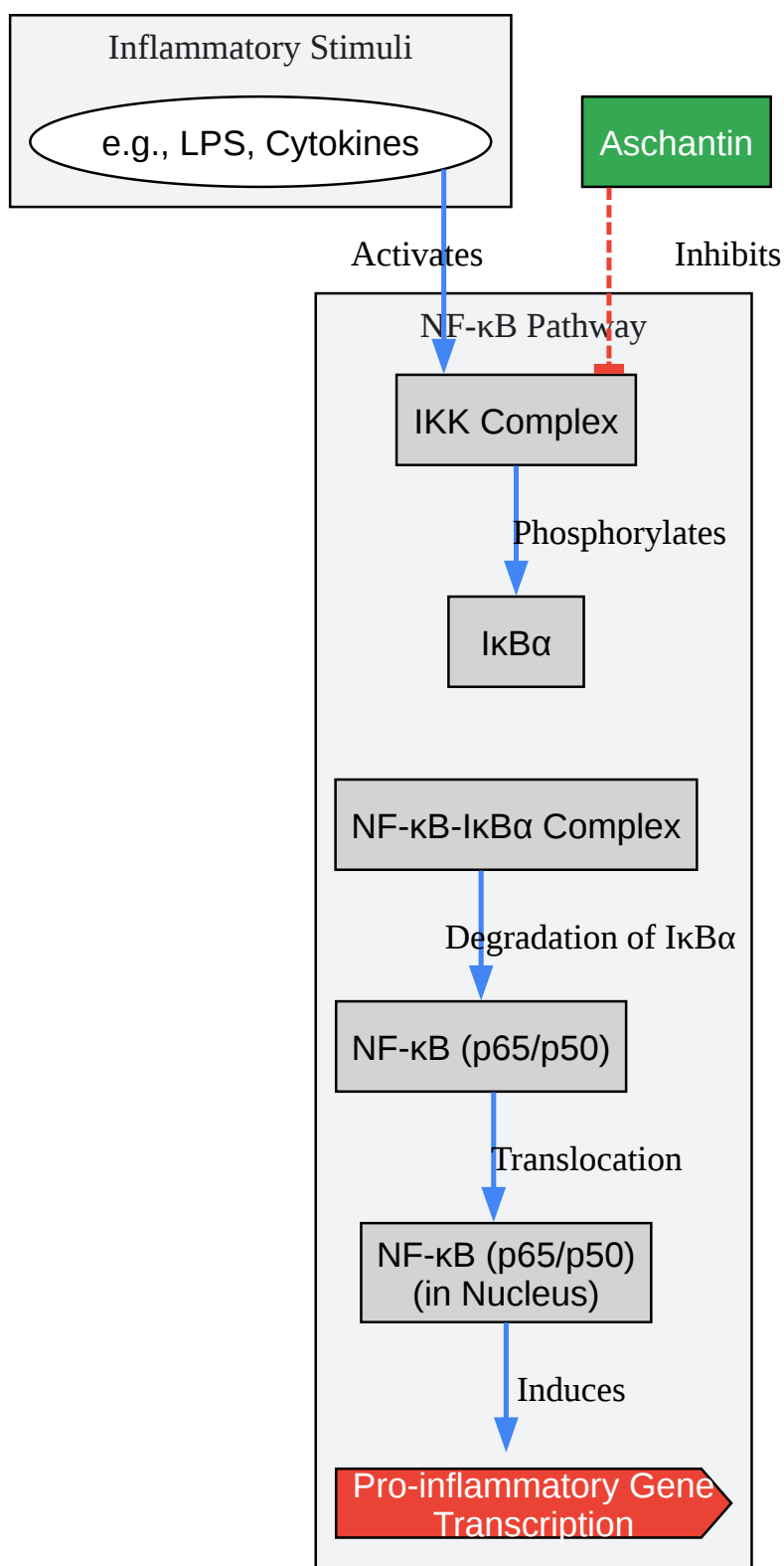
Biological Activities and Signaling Pathways

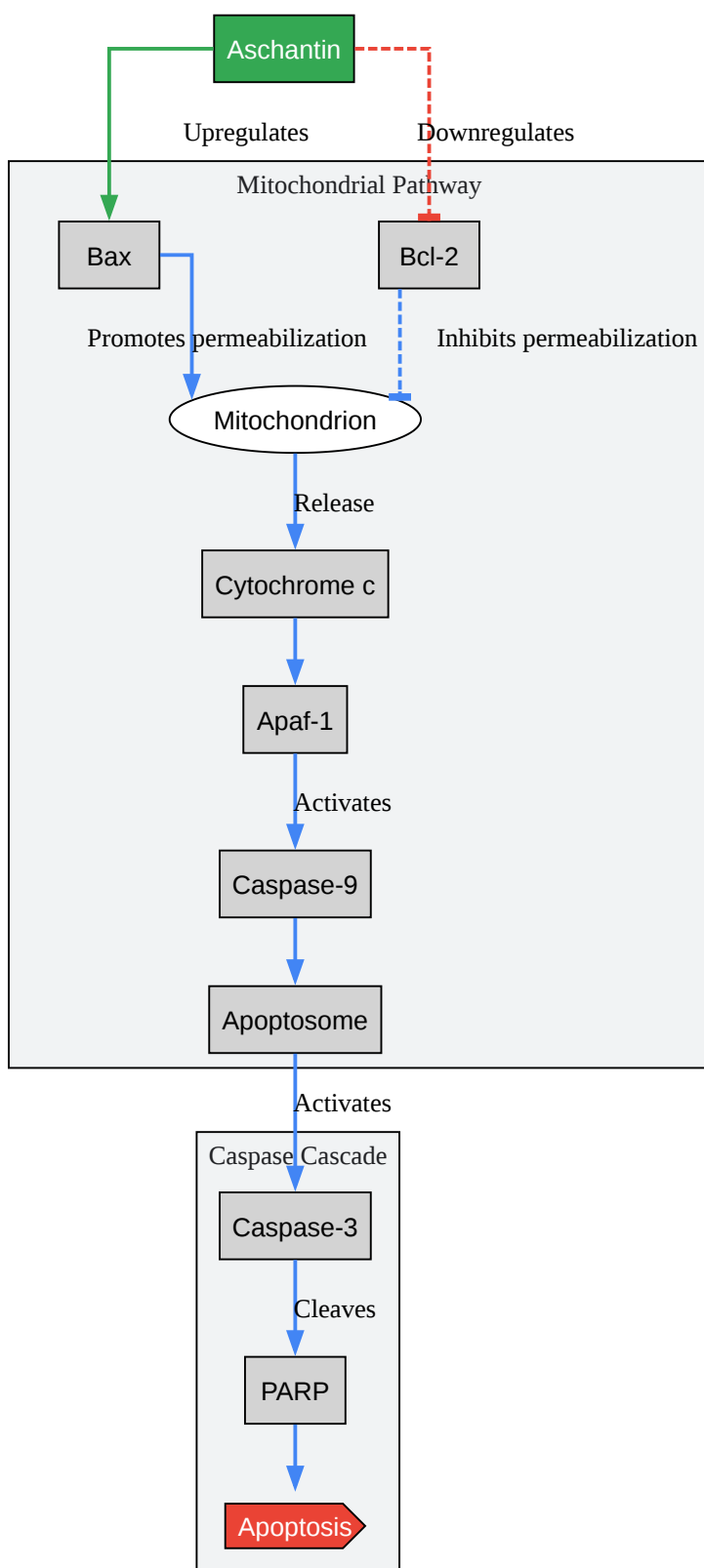
Aschantin exhibits a range of biological activities, with its anti-inflammatory and anticancer effects being the most extensively studied.

Anti-inflammatory Activity

Aschantin has been shown to exert anti-inflammatory effects by modulating key signaling pathways involved in the inflammatory response. One of the primary targets is the Nuclear Factor-kappa B (NF- κ B) pathway.

NF- κ B Signaling Pathway Inhibition by **Aschantin**





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